

# What is the chemical structure of Saussureamine C?

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## Compound of Interest

Compound Name: Saussureamine C

Cat. No.: B1681485

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## An In-depth Technical Guide to Saussureamine C

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Saussureamine C** is a naturally occurring amino acid-sesquiterpene adduct isolated from the dried roots of *Saussurea lappa*, a plant with a long history of use in traditional medicine.<sup>[1]</sup> This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activities of **Saussureamine C**, with a focus on its potential as a gastroprotective agent. Detailed experimental protocols for its isolation, synthesis, and biological evaluation are also presented to facilitate further research and development.

### Chemical Structure and Properties

**Saussureamine C** is characterized by the conjugation of a sesquiterpene lactone, specifically a derivative of dehydrocostus lactone, with the amino acid L-asparagine through a Michael-type addition.<sup>[1]</sup> This unique structure is responsible for its distinct chemical and biological properties.

### Physicochemical Data

The following table summarizes the key physicochemical properties of **Saussureamine C**.

Property	Value	Reference
Molecular Formula	C <sub>19</sub> H <sub>26</sub> N <sub>2</sub> O <sub>5</sub>	[2]
Molecular Weight	362.42 g/mol	[3]
IUPAC Name	L-Asparagine, N <sup>2</sup> - [[[(3R,3aS,6aR,9aR,9bS)- dodecahydro-6,9- bis(methylene)-2- oxoazuleno[4,5-b]furan-3- yl]methyl]-	[2]
CAS Number	148245-83-4	[2]

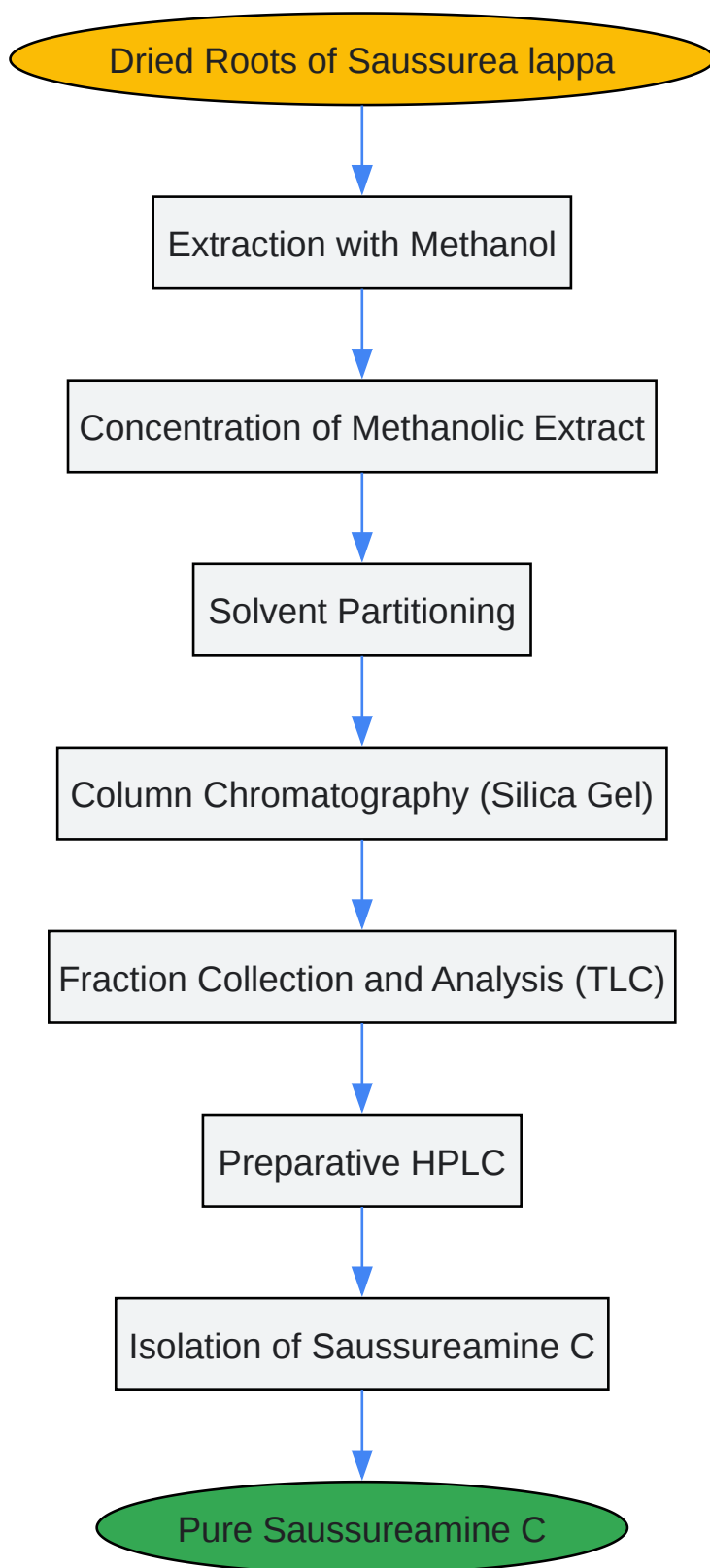
Further quantitative data such as specific optical rotation and detailed NMR spectral data, while determined, are not readily available in publicly accessible literature and would require access to the primary research articles for complete characterization.

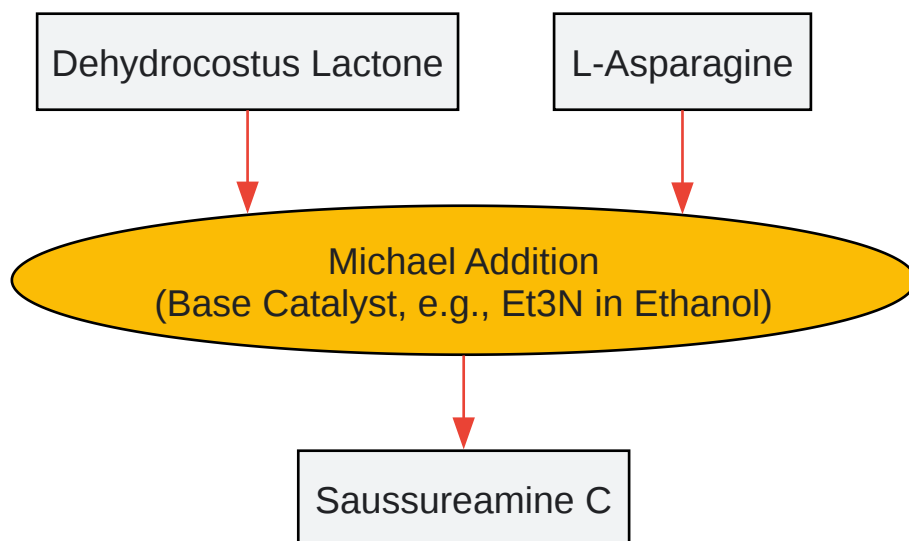
## Experimental Protocols

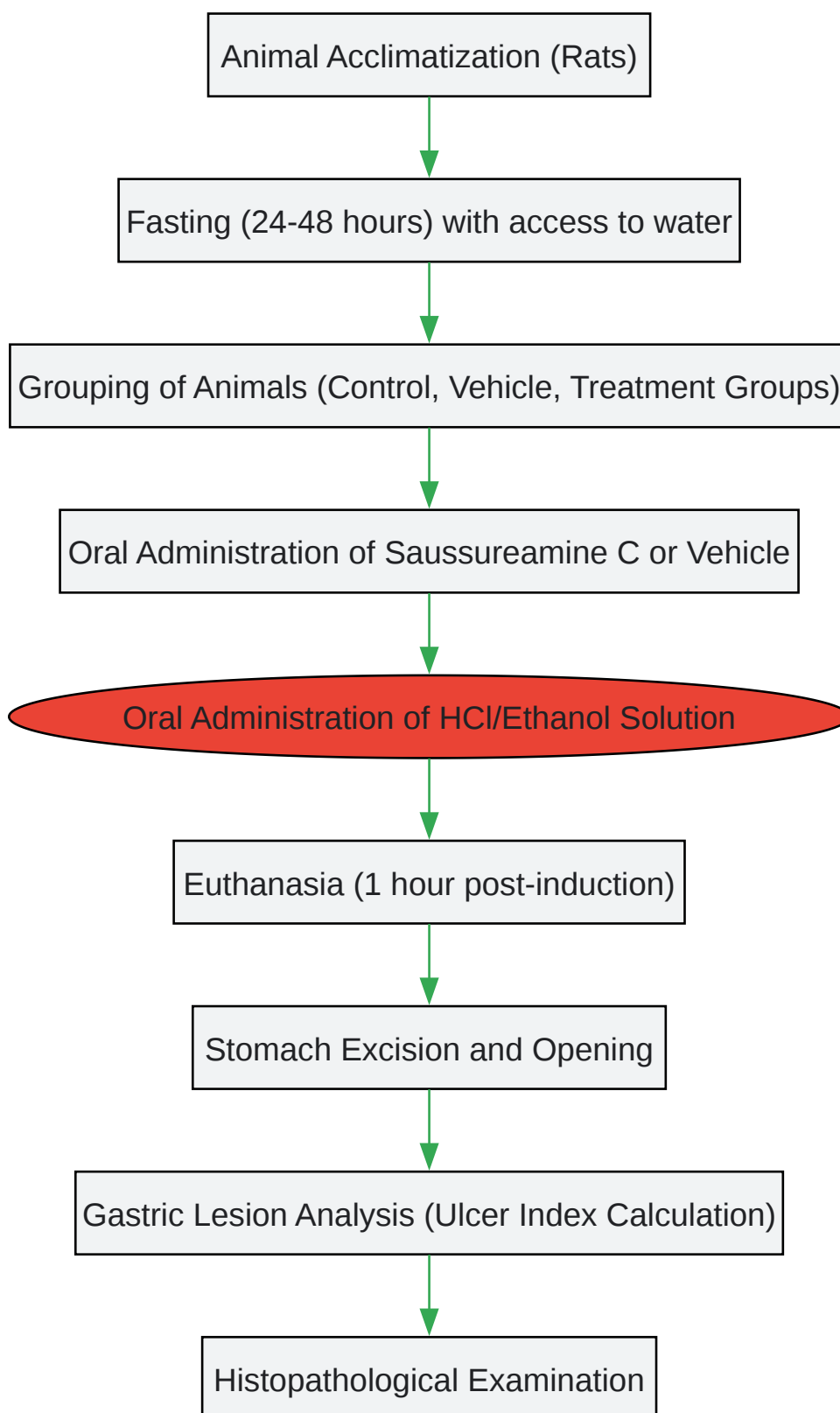
### Isolation of Saussureamine C from Saussurea lappa

While a specific, detailed protocol for the isolation of **Saussureamine C** is found within specialized publications, a general methodology can be outlined based on the isolation of sesquiterpenes from *Saussurea lappa*.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Workflow for the Isolation of **Saussureamine C**







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